

Navigating the Safe Handling of Diethyl 5-(hydroxymethyl)isophthalate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethyl 5-(hydroxymethyl)isophthalate

Cat. No.: B061330

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling protocols for **Diethyl 5-(hydroxymethyl)isophthalate** (CAS No: 181425-91-2). The information presented herein is intended to support laboratory safety and ensure the proper use of this compound in research and development settings.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Diethyl 5-(hydroxymethyl)isophthalate** is presented in Table 1. This data is essential for understanding the compound's behavior under various laboratory conditions.

Property	Value	Source(s)
Molecular Formula	C13H16O5	[1][2][3]
Molecular Weight	252.26 g/mol	[2][3][4]
Appearance	White to off-white solid	[3][4]
Melting Point	82-85 °C (lit.)	[1][2][4][5]
Boiling Point (Predicted)	398.6 ± 37.0 °C	[1][2][5]
Density (Predicted)	1.189 ± 0.06 g/cm ³	[1][2][5]
pKa (Predicted)	14.25 ± 0.10	[1][2][5]

Hazard Identification and Classification

Diethyl 5-(hydroxymethyl)isophthalate is classified as an irritant.[1][2] The GHS hazard classifications and corresponding statements are crucial for risk assessment in the laboratory.

Hazard Classification	Code	Description	Source(s)
Skin Irritation	H315	Causes skin irritation	[4]
Eye Irritation	H319	Causes serious eye irritation	[4]
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	H335	May cause respiratory irritation	[4]

Signal Word: Warning[3][4]

Hazard Symbols:

- Xi (Irritant)[1][2]
- GHS07 (Exclamation Mark)[3]

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is paramount to minimizing exposure and ensuring a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **Diethyl 5-(hydroxymethyl)isophthalate**, the following personal protective equipment should be used:

- Eye Protection: Eyeshields or safety glasses.[4]
- Hand Protection: Protective gloves.[4]
- Respiratory Protection: A dust mask, such as a type N95 (US), is recommended, especially when handling the solid form where dust generation is possible.[4]

Engineering Controls

Work with **Diethyl 5-(hydroxymethyl)isophthalate** should be conducted in a well-ventilated area. For procedures that may generate dust or aerosols, the use of a fume hood or other appropriate exhaust ventilation is recommended.

Storage

Store **Diethyl 5-(hydroxymethyl)isophthalate** in a tightly closed container in a dry and well-ventilated place. It is recommended to store the compound in a cool place and at room temperature.[5] This chemical is classified as a combustible solid.[4][6]

First Aid Measures

In the event of exposure, the following first aid measures should be taken. In all cases, it is advisable to consult a physician and show them the safety data sheet for the compound.

- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- In case of skin contact: Wash off with soap and plenty of water.
- If inhaled: Move the person into fresh air. If breathing is difficult, give artificial respiration.

- If swallowed: Never give anything by mouth to an unconscious person.

Toxicological Information

Detailed toxicological studies specifically for **Diethyl 5-(hydroxymethyl)isophthalate** are not readily available in the public domain. The hazard classification is based on its irritant properties. For a broader understanding of the potential toxicology of related compounds, data for Diethyl Phthalate (DEP) is often considered. However, it is critical to note that DEP is a different chemical, and its toxicological profile should not be directly extrapolated to **Diethyl 5-(hydroxymethyl)isophthalate**.

Experimental Workflow: Safe Handling of Diethyl 5-(hydroxymethyl)isophthalate

The following diagram outlines a general workflow for the safe handling of **Diethyl 5-(hydroxymethyl)isophthalate** in a research setting.



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Caption: General workflow for the safe handling of **Diethyl 5-(hydroxymethyl)isophthalate**.

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- To cite this document: BenchChem. [Navigating the Safe Handling of Diethyl 5-(hydroxymethyl)isophthalate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b061330#safety-and-handling-of-diethyl-5-hydroxymethyl-isophthalate]

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